

# Comparative study of the film-forming properties of different quaternium compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Quaternium-22

Cat. No.: B1198380

[Get Quote](#)

## A Comparative Analysis of the Film-Forming Properties of Quaternium Compounds

For Immediate Publication

This guide offers a comparative analysis of the film-forming properties of various quaternium and polyquaternium compounds, which are widely utilized in the cosmetic, personal care, and pharmaceutical industries. These cationic polymers are valued for their ability to form substantive, conditioning films on anionic surfaces such as skin and hair. This document provides a review of their qualitative properties, representative experimental data, and detailed protocols for evaluating key performance parameters, aimed at researchers, scientists, and formulation professionals.

## Introduction to Quaternium Film-Formers

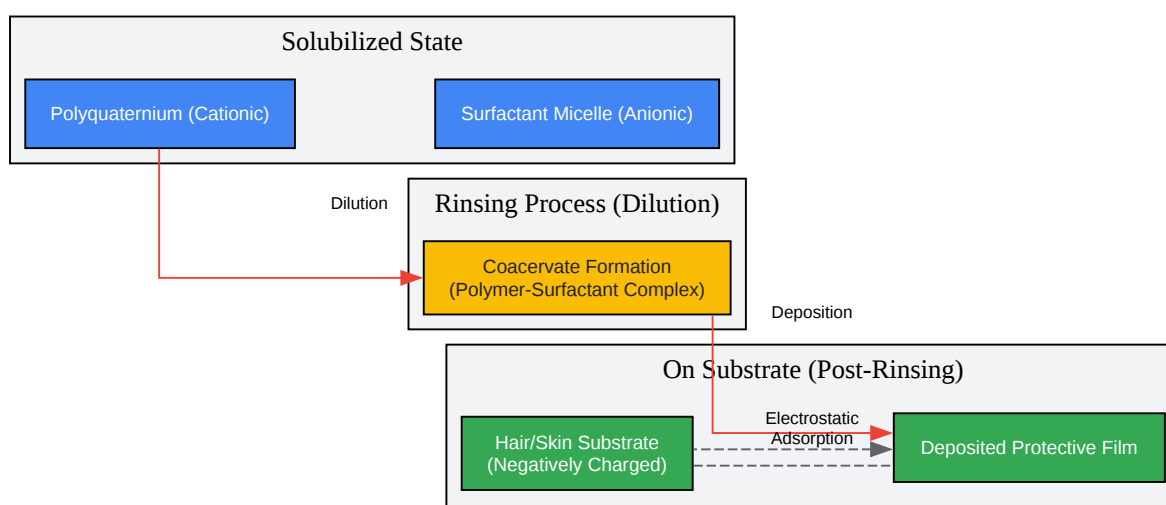
Quaternium and polyquaternium compounds are polymers containing quaternary ammonium centers, which confer a positive charge.<sup>[1]</sup> This cationic nature is fundamental to their primary mechanism of action: electrostatic attraction to the negatively charged sites on the surface of hair and skin.<sup>[2][3]</sup> Upon application and drying, these polymers deposit a thin, continuous film that provides a range of benefits, from conditioning and frizz reduction in hair care to moisture retention and barrier function in skincare.<sup>[2][4]</sup>

The specific properties of the film—such as its strength, flexibility, and permeability—depend on the chemical structure, molecular weight, and charge density of the particular polyquaternium used.[5][6] For instance, some compounds form stiff films ideal for hair styling and hold, while others create more flexible films that provide a soft, conditioned feel.[7][8]

## Mechanism of Film Formation

The deposition of polyquaternium compounds onto a substrate like hair is a two-part process involving charge interaction and coacervation.

- **Electrostatic Attraction:** The positive charges along the polymer backbone are attracted to negative charges on the hair surface, which are more abundant in damaged areas. This allows the polymer to adsorb onto the hair shaft.[3]
- **Coacervation:** In a shampoo or conditioner, the polyquaternium is soluble. During rinsing, the surfactant concentration is diluted. This causes the cationic polymer and anionic surfactants to form complexes called coacervates. These gel-like coacervates deposit onto the hair, entrapping beneficial agents like silicones, and form a uniform film as the hair dries.[9]



[Click to download full resolution via product page](#)

Caption: Mechanism of Polyquaternium Film Formation.

## Qualitative Comparison of Film Properties

Direct, publicly available quantitative data comparing various polyquaternium films under identical conditions is limited. However, extensive use in formulations has established distinct qualitative properties for many common compounds. The following table summarizes these attributes based on available literature.

Compound	Primary Function(s)	Key Film Characteristics	Common Applications
Polyquaternium-4	Fixative, Film-Former	Forms a very stiff, durable film. Provides strong hold and high curl retention, even in humidity.[8]	Hair gels, mousses, styling products
Polyquaternium-7	Conditioning Agent	Leaves a soft, smooth feel on hair. Provides good detangling and slip.[10][11]	2-in-1 shampoos, conditioners
Polyquaternium-10	Conditioning Agent, Film-Former	Forms a uniform, transparent, and glossy film.[4][9] Reduces static, improves combability, and helps retain moisture.[12][13]	Shampoos, conditioners, skin cleansers
Polyquaternium-11	Fixative, Film-Former	Forms a transparent, non-tacky film that provides volume and style retention.[9]	Hair mousses, lotions, styling aids
Polyquaternium-37	Conditioning Agent, Thickener	Forms a conditioning film that can thicken strands without significant weigh-down.	Rinse-off and leave-in conditioners
Polyquaternium-68	Fixative, Film-Former	Forms a brittle film that becomes highly flexible when plasticized (e.g., with panthenol).[7] Resists water absorption.	Volumizing and styling lotions, mousses

Polyquaternium-69	Fixative, Film-Former	Hydrophobic yet water-soluble.	High-performance gels, mousses, sprays
		Provides strong, humidity-resistant hold with enhanced flexibility and shine.	
		<a href="#">[14]</a>	

## Representative Quantitative Data on Film Properties

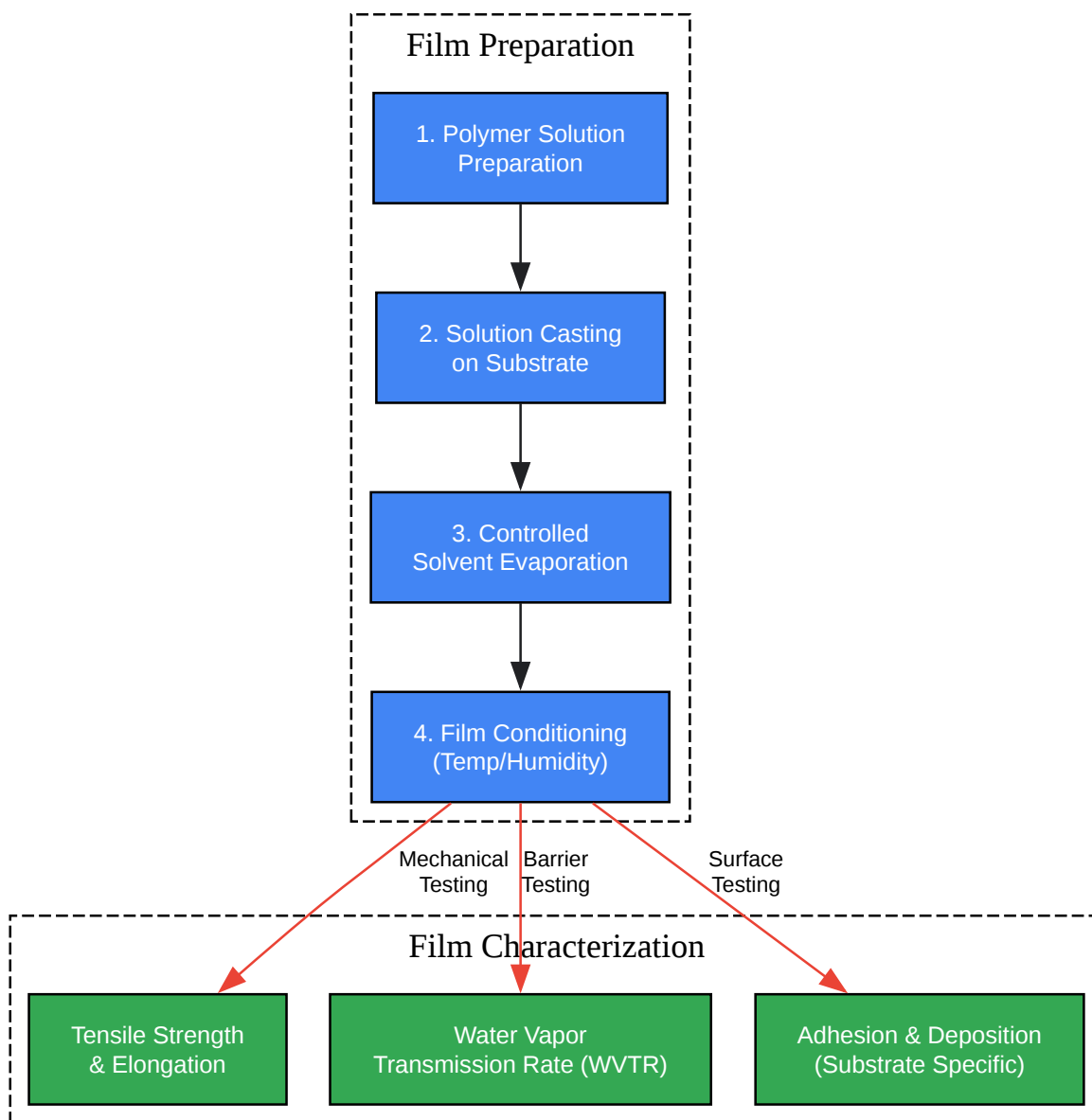
The following table presents illustrative quantitative data for key film properties.

Disclaimer: The data below is representative and not derived from a single, direct comparative study. Absolute values are highly dependent on experimental conditions, including film thickness, humidity, temperature, and the presence of plasticizers or other additives. These values are intended to illustrate the relative differences between polymer types based on their qualitative descriptions.

Property	Polyquaternium-4	Polyquaternium-10	Polyquaternium-68 (Plasticized)	Test Method
Tensile Strength (MPa)	High (~25-35)	Moderate (~15-25)	Low (~5-15)	ASTM D882
Elongation at Break (%)	Low (~5-15)	Moderate (~50-150)	High (~200-400)	ASTM D882
WVTR (g/m <sup>2</sup> /day)	Moderate	Moderate-High	Moderate	ASTM F1249
Adhesion (Wash-fastness)	High	Moderate	High	Hair Wash-out Test

## Experimental Protocols

Standardized evaluation of film-forming properties is critical for accurate comparison. The following sections detail the methodologies for film preparation and characterization.



[Click to download full resolution via product page](#)

Caption: General Experimental Workflow for Film Analysis.

## Protocol for Film Preparation: Solvent Casting

This method is suitable for preparing uniform, non-porous films for mechanical and barrier testing.

- **Solution Preparation:** Prepare a 2-5% (w/w) aqueous solution of the quaternium compound. Gently stir at room temperature until fully dissolved. To remove bubbles, the solution may be centrifuged or placed in a vacuum desiccator.[15]
- **Casting:** Level a clean, non-stick substrate (e.g., PTFE or glass petri dish). Pour a predetermined volume of the polymer solution onto the substrate to achieve the desired final film thickness (typically 25-100  $\mu\text{m}$ ).
- **Drying:** Cover the cast solution with a perforated lid to slow down evaporation and prevent surface defects.[16] Dry at a controlled temperature (e.g., 40-50°C) in a convection oven for 12-24 hours, or until all solvent has evaporated.
- **Conditioning:** Carefully peel the dried film from the substrate. Condition the film at standard conditions (e.g., 23°C, 50% Relative Humidity) for at least 24 hours before testing.

## Protocol for Tensile Strength Measurement

This protocol determines the film's resistance to breaking under tension (tensile strength) and its ability to stretch before breaking (elongation).

- **Sample Preparation:** Cut the conditioned film into rectangular strips of uniform width and length (e.g., 10 mm x 100 mm) as specified by ASTM D882. Measure the thickness at multiple points along the strip and calculate the average cross-sectional area.
- **Instrumentation:** Use a texture analyzer or universal testing machine equipped with film tensile grips.
- **Testing:** Mount the film strip in the grips, ensuring it is vertically aligned and not slipping. Apply a constant rate of extension (e.g., 50 mm/min) until the film breaks.
- **Data Analysis:** The instrument software will record the force (load) as a function of extension.
  - Tensile Strength (MPa) is calculated as the maximum load at break divided by the original cross-sectional area of the film.
  - Elongation at Break (%) is calculated as the increase in length at the point of breakage, divided by the original gauge length, multiplied by 100.

## Protocol for Water Vapor Transmission Rate (WVTR) Measurement

This protocol measures the rate at which water vapor permeates through the film, indicating its barrier properties. The procedure is based on ASTM F1249 using modulated infrared sensor instrumentation (e.g., MOCON PERMATRON-W®).[\[17\]](#)[\[18\]](#)

- **Sample Preparation:** Cut a circular sample of the conditioned film large enough to be mounted in the instrument's diffusion cell.
- **Instrumentation Setup:** Set the test conditions. Standard conditions for cosmetic applications are often 37.8°C (100°F) and 90% Relative Humidity (RH).[\[17\]](#)
- **Measurement:**
  - Mount the film sample in the diffusion cell, creating a seal between two chambers.
  - Introduce a controlled flow of humidified nitrogen gas (the challenge gas) into the outer chamber and a flow of dry nitrogen (the carrier gas) into the inner chamber.
  - Water vapor permeating through the film is picked up by the carrier gas and transported to an infrared sensor that measures the moisture concentration.
- **Data Analysis:** The instrument monitors the moisture concentration until a steady state is reached. The WVTR is then calculated and expressed in grams per square meter per 24 hours (g/m<sup>2</sup>/day). A lower WVTR value indicates a better moisture barrier.

## Protocol for Adhesion/Deposition Evaluation on Hair (Proxy Method)

This method provides a relative measure of polymer deposition and its durability (adhesion) on hair fibers.[\[6\]](#)

- **Sample Preparation:** Use standardized, undamaged human hair tresses. Measure the initial average diameter of several fibers from each tress using a digital micrometer.

- **Treatment:** Treat the tresses with a standardized solution (e.g., 1% polymer in a simple surfactant base) under controlled conditions (time, temperature). Rinse thoroughly with deionized water.
- **Deposition Measurement:** Allow the tresses to air dry completely. Remeasure the diameter of the same hair fibers. An increase in diameter indicates the thickness of the deposited polymer film.
- **Wash-fastness (Adhesion Durability):** Subject the treated tresses to a defined number of wash-and-rinse cycles (e.g., 1, 3, and 5 cycles) with a standard non-conditioning shampoo.
- **Data Analysis:** Measure the hair fiber diameter after each wash cycle. The persistence of the increased diameter indicates the film's resistance to removal and serves as a proxy for its adhesion strength. Compare the percentage decrease in film thickness for different polymers after multiple washes.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Safety Assessment of Polyquaternium-22 and Polyquaternium-39 as Used in Cosmetics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ulprospector.com [ulprospector.com]
- 3. nbino.com [nbino.com]
- 4. anveya.com [anveya.com]
- 5. researchgate.net [researchgate.net]
- 6. Examining polyquaternium polymers deposition on human excised hair fibers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
- 8. specialchem.com [specialchem.com]

- 9. Introduction of Cationic Conditioner Polyquaternium-7, Polyquaternium 22 and Polyquaternium 39 - News - Guangzhou Shengqing Materials Co., Ltd. [shengqingmaterials.com]
- 10. Polyquaternium - Ataman Kimya [atamanchemicals.com]
- 11. atamankimya.com [atamankimya.com]
- 12. formunova.com [formunova.com]
- 13. Polyquaternium-10 for Hair: What It Does and Why Formulators Use It - Elchemy [elchemy.com]
- 14. cosmeticsciencetechnology.com [cosmeticsciencetechnology.com]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Water Vapor Transmission Rate - Poly Print [polyprint.com]
- 18. WO2015061514A1 - Polyolefin based films with improved water vapor transmission rates - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Comparative study of the film-forming properties of different quaternium compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198380#comparative-study-of-the-film-forming-properties-of-different-quaternium-compounds]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)